

Essential Procedures for the Safe Disposal of Verofylline

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Compound of Interest

Compound Name: Verofylline

Cat. No.: B1682205

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This document provides crucial safety and logistical information for the proper disposal of **Verofylline**, a methylxanthine bronchodilator. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

While a specific Safety Data Sheet (SDS) for **Verofylline** was not identified, the disposal procedures outlined below are based on established best practices for laboratory chemicals and pharmaceuticals of a similar nature. These guidelines are designed to minimize environmental impact and ensure personnel safety.

Disposal of Verofylline

Unused or expired **Verofylline** should be treated as chemical waste. The primary recommended method of disposal is through a licensed professional waste disposal service. It is imperative to adhere to all federal, state, and local environmental regulations.

Step-by-Step Disposal Guidance:

- **Do Not Discard in Regular Trash or Drains:** **Verofylline** should never be disposed of in the regular trash or flushed down a sink or toilet. This prevents the contamination of water supplies and ecosystems.
- **Consult Your Institution's EHS Department:** Before proceeding with disposal, contact your institution's Environmental Health and Safety (EHS) department. They will provide specific

instructions based on your location and the quantities of waste.

- Package for Disposal:
 - Ensure the waste **Verofylline** is in a well-sealed, properly labeled container.
 - The label should clearly identify the contents as "**Verofylline**" and include any relevant hazard warnings.
- Arrange for Professional Disposal: Your EHS department will typically coordinate the pickup and disposal of chemical waste through a certified hazardous waste contractor.

In the absence of a specific institutional protocol, general guidance for disposing of unused medicines can be followed, but only as a last resort and with a preference for professional disposal. This involves mixing the substance with an undesirable material like coffee grounds or cat litter, sealing it in a plastic bag, and then placing it in the household trash.^{[1][2][3][4][5]} However, for a laboratory setting, professional disposal is the standard and expected practice.

Quantitative Data and Chemical Properties

The following table summarizes key chemical and physical properties of **Verofylline**.

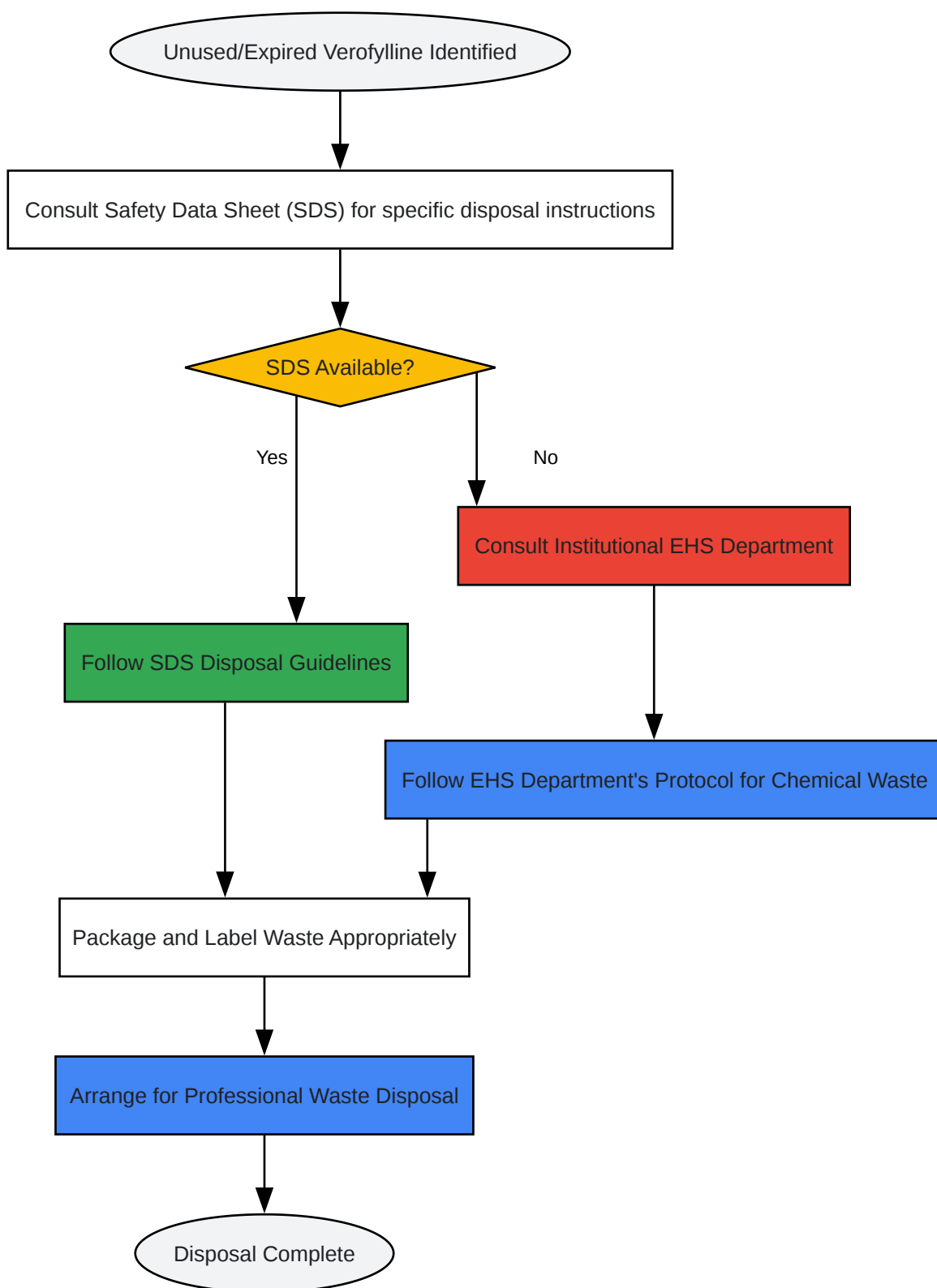
Property	Value
Molecular Formula	C ₁₂ H ₁₈ N ₄ O ₂
Molecular Weight	250.3 g/mol
CAS Number	66172-75-6
Appearance	Solid (assumed)

Experimental Protocols

No specific experimental protocols for the disposal of **Verofylline** were found in the reviewed literature. The disposal procedures provided are based on general chemical safety and pharmaceutical disposal guidelines.

Logical Workflow for Chemical Disposal

The following diagram illustrates the decision-making process for the proper disposal of a chemical substance like **Verofylline** in a laboratory environment.



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Caption: Decision workflow for **Verofylline** disposal.

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References

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